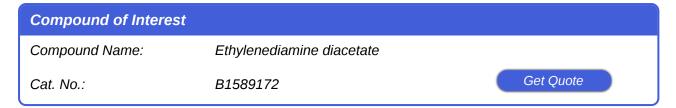


An In-depth Technical Guide to Ethylenediamine Diacetate (CAS 38734-69-9)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive chemical information, safety data, and experimental protocols for **Ethylenediamine diacetate**, CAS number 38734-69-9.

Chemical Identification and Properties

Ethylenediamine diacetate is an organic compound that is primarily utilized as a catalyst and reagent in various chemical syntheses. It is the diacetate salt of ethylenediamine.

Table 1: Chemical Identifiers



Identifier	Value
CAS Number	38734-69-9
IUPAC Name	acetic acid;ethane-1,2-diamine
Synonyms	Ethane-1,2-diamine diacetate, 1,2- Ethanediamine, acetate (1:2)
Molecular Formula	C6H16N2O4
Molecular Weight	180.20 g/mol
InChI Key	SAXQBSJDTDGBHS-UHFFFAOYSA-N
Canonical SMILES	CC(=0)O.CC(=0)O.C(CN)N

Table 2: Physical and Chemical Properties

Property	Value	Reference
Physical State	White crystalline solid	
Melting Point	118-120 °C	-
Boiling Point	119.7 °C at 760 mmHg	-
Flash Point	33.9 °C	-
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Toluene.	_
Storage Temperature	-20°C Freezer	-

Safety Data

It is crucial to handle **Ethylenediamine diacetate** with appropriate safety precautions in a laboratory setting.

Table 3: GHS Hazard Information



Category	Description
Hazard Statements	Based on available data, a comprehensive GHS classification is not consistently available across sources. Standard safe laboratory practices should be followed.
Precautionary Statements	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection.

Note: This information is based on available data and may not be exhaustive. Always refer to a current Safety Data Sheet (SDS) before handling the chemical.

Experimental Protocols

3.1. Synthesis of Ethylenediamine Diacetate

A common method for the synthesis of **Ethylenediamine diacetate** involves the reaction of ethylenediamine with acetic acid.

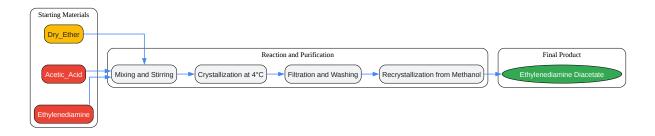
Experimental Protocol:

- Reaction Setup: A 250 mL round-bottomed flask is equipped with a magnetic stirring bar and a pressure-equalizing addition funnel fitted with a drying tube (e.g., filled with CaSO₄).
- Initial Reagents: The flask is charged with 12.0 g (0.20 mol) of dry ethylenediamine and 100 mL of dry ether.
- Addition of Acetic Acid: A solution of 24.0 g (0.40 mol) of acetic acid in 20 mL of dry ether is added dropwise to the stirred ethylenediamine solution through the addition funnel.
- Crystallization: The reaction mixture is then stored at 4°C for 14 hours to allow for the crystallization of the product.



- Isolation and Purification: The resulting crystals are collected by filtration and washed with ether.
- Recrystallization: The crude product is recrystallized from methanol to yield pure
 Ethylenediamine diacetate as white needles.

Expected Yield: Approximately 19.8 g (83%).



Click to download full resolution via product page

Caption: Synthesis workflow for **Ethylenediamine diacetate**.

3.2. Application in the Henry Reaction

Ethylenediamine diacetate serves as an effective catalyst for the Henry reaction, which is the base-catalyzed C-C bond formation between a nitroalkane and an aldehyde or ketone.

General Experimental Protocol:

Reactant Mixture: In a suitable reaction vessel, dissolve the substituted benzaldehyde (50 mmol), nitroalkane (60 mmol), and Ethylenediamine diacetate (5 mmol) in 25-50 mL of isopropanol with stirring. Gentle heating may be applied to ensure complete dissolution.



- Reaction: The solution is stirred at room temperature for 24 hours.
- Crystallization: The reaction mixture is then placed in a freezer for 12 hours to facilitate the crystallization of the nitrostyrene product.
- Product Isolation: The precipitate is collected by filtration, washed with a small volume of cold isopropanol, and air-dried.

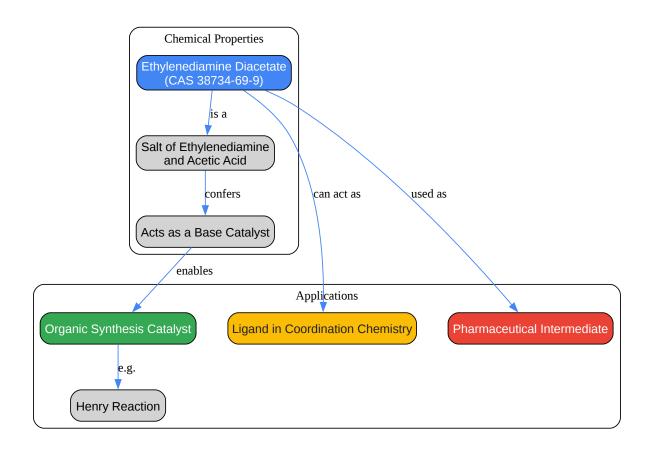
Biological Activity and Applications

While primarily known as a chemical catalyst, **Ethylenediamine diacetate** and related compounds have been explored in various contexts.

- Catalysis: Its primary documented use is as a catalyst in organic synthesis, such as the Henry reaction.
- Coordination Chemistry: As a derivative of ethylenediamine, it can act as a ligand in coordination chemistry, forming complexes with metal ions. This property is relevant in the development of novel materials and therapeutic agents.
- Pharmaceutical Intermediates: It is listed as a pharmaceutical intermediate, suggesting its use as a building block in the synthesis of more complex, biologically active molecules.

Currently, there is limited direct evidence of **Ethylenediamine diacetate** being involved in specific biological signaling pathways as an effector molecule. Its biological relevance appears to be more centered on its role as a precursor or catalyst in the synthesis of bioactive compounds.





Click to download full resolution via product page

Caption: Applications of **Ethylenediamine diacetate**.

 To cite this document: BenchChem. [An In-depth Technical Guide to Ethylenediamine Diacetate (CAS 38734-69-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589172#cas-number-38734-69-9-chemical-information-and-safety-data]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com